

An In-depth Technical Guide to the Magnetic Properties of Ni3C Nanoparticles

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of nickel carbide (Ni3C) nanoparticles. It details the intrinsic magnetic characteristics, the influence of factors such as carbon content and temperature, and the experimental protocols used for their characterization. This document is intended to serve as a valuable resource for researchers and professionals working with magnetic nanomaterials in various fields, including drug development, catalysis, and data storage.

Introduction to the Magnetic Behavior of Ni3C Nanoparticles

Theoretically, pure, defect-free nickel carbide is considered to be diamagnetic due to the strong hybridization of Ni and C orbitals.[1][2] However, experimentally synthesized Ni3C nanoparticles often exhibit a range of magnetic behaviors, including superparamagnetism, weak ferromagnetism, and spin-glass-like states.[1] This discrepancy arises from the presence of carbon defects or vacancies in the crystal lattice, which leads to the formation of Ni-rich regions.[1][2] The magnetic properties of these nanoparticles are significantly influenced by factors such as particle size, morphology, and carbon content.[3][4]

In some cases, the observed magnetism in Ni3C nanoparticle samples is attributed to the presence of metallic nickel impurities.[3][4] Studies on Ni/Ni3C core-shell nanoparticles have



shown that the saturation magnetization decreases as the proportion of the non-ferromagnetic Ni3C shell increases.[5]

Quantitative Magnetic Properties

The magnetic properties of Ni3C nanoparticles are highly dependent on their composition and temperature. The following tables summarize key quantitative data from various studies.

Table 1: Magnetic Properties of Ni3Cx Nanoparticles with Varying Carbon Content at 10 K[1][6]

Carbon Content (x)	Saturation Magnetization (Ms) (emu/g)	Coercivity (Hc) (kOe)
Ni (Pure)	-	0.35
0.7	6.6	0.40
1.2	-	0.70
1.5	9.2	1.3

Table 2: Magnetic Properties of Ni3Cx Nanoparticles with Varying Carbon Content at 300 K[1] [2]

Carbon Content (x)	Saturation Magnetization (Ms) (emu/g)	Coercivity (Hc) (Oe)
Ni (Pure)	2.4	0
0.7	1.4	20
1.2	1.0	190
1.5	0.5	250

Table 3: Magnetic Properties of Ni/Ni3C Core-Shell Nanoparticles at Room Temperature[5]



Carburization Time (min)	Saturation Magnetization (Ms) (emu/g)
0 (Pure Ni)	46.2
15	41.6
30	38.8
45	37.4
60	35.8

Experimental Protocols

The characterization of the magnetic properties of Ni3C nanoparticles typically involves the following experimental techniques and protocols.

This method allows for the synthesis of Ni3C nanoparticles with controlled size and morphology.[3][4]

- Precursor Preparation: Nickel nitrate (Ni(NO3)2) is used as the nickel precursor.
- Surfactant Addition: Triphenylphosphine oxide (TPPO) is added as a surfactant to control particle size and prevent agglomeration.[3][4]
- Solvent: A high-boiling point polyol, such as tetraethylene glycol (TEG), is used as the solvent.[3]
- Refluxing: The mixture is refluxed at a specific temperature (e.g., 300 °C) for a defined duration (e.g., 20 minutes) to facilitate the formation of Ni3C nanoparticles.[3][4]
- Product Isolation: The resulting nanoparticles are collected, washed, and dried for further characterization.

The magnetic properties of the synthesized nanoparticles are characterized using magnetometry techniques.

• Vibrating Sample Magnetometry (VSM): VSM is a widely used technique to measure the magnetic properties of materials.[7][8] The sample is vibrated in a uniform magnetic field,

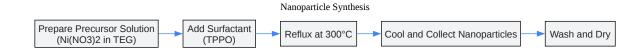


and the resulting change in magnetic flux induces a voltage in pickup coils, which is proportional to the magnetic moment of the sample.[7]

- Hysteresis Loop Measurement: The magnetization (M) is measured as a function of the applied magnetic field (H) at a constant temperature. This provides key parameters such as saturation magnetization (Ms), coercivity (Hc), and remanent magnetization (Mr).[8]
- Superconducting Quantum Interference Device (SQUID) Magnetometry: SQUID
 magnetometry is an extremely sensitive technique for measuring magnetic properties.[9]
 - Zero-Field-Cooled (ZFC) and Field-Cooled (FC) Measurements: These measurements are crucial for determining the blocking temperature (TB) and identifying phenomena like superparamagnetism and spin-glass behavior.[9][10]
 - ZFC: The sample is cooled from room temperature to a low temperature (e.g., 10 K) in the absence of an external magnetic field. A small magnetic field is then applied, and the magnetization is measured as the sample is warmed.[10]
 - FC: The sample is cooled in the presence of an external magnetic field, and the magnetization is measured as the temperature is lowered.[10]

Visualizations

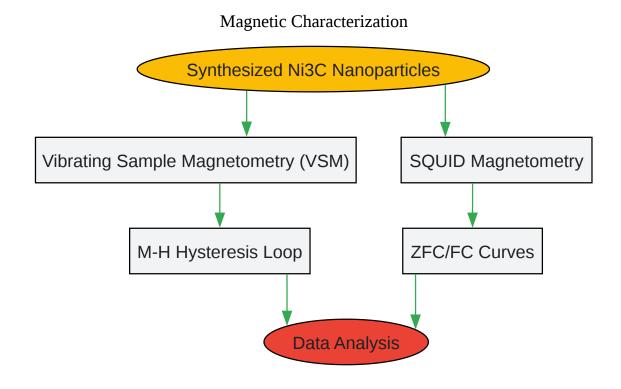
The following diagrams illustrate the experimental workflows for the synthesis and characterization of Ni3C nanoparticles.



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Synthesis workflow for Ni3C nanoparticles.





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Magnetic characterization workflow.

Carbon Content Temperature Particle Size Magnetic Behavior (Ferromagnetic, Superparamagnetic, Spin-Glass) Coercivity (Hc) Saturation Magnetization (Ms)



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Factors influencing magnetic properties.

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References

- 1. pubs.aip.org [pubs.aip.org]
- 2. pubs.aip.org [pubs.aip.org]
- 3. Size and morphology-controlled synthesis of Ni3C nanoparticles in a TEG solution and their magnetic properties RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. Size and morphology-controlled synthesis of Ni3C nanoparticles in a TEG solution and their magnetic properties RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. Simple Synthesis and Characterization of Shell-Thickness-Controlled Ni/Ni3C Core-Shell Nanoparticles PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. nanomagnetics-inst.com [nanomagnetics-inst.com]
- 8. nanomagnetics-inst.com [nanomagnetics-inst.com]
- 9. Untangling the role of the carbon matrix in the magnetic coupling of Ni@C nanoparticles with mixed FCC/HCP crystal structures - Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/D3TC00257H [pubs.rsc.org]
- 10. Magnetic Nanoparticles: Surface Effects and Properties Related to Biomedicine Applications - PMC [pmc.ncbi.nlm.nih.gov]
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